

# Performance of Dimethyl Azelate versus other plasticizers in PVC

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## Compound of Interest

Compound Name: Dimethyl Azelate

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## Dimethyl Azelate in PVC: A Comparative Performance Guide

In the landscape of polymer science, the selection of an appropriate plasticizer is critical in tailoring the properties of Polyvinyl Chloride (PVC) for a multitude of applications. This guide provides a comprehensive comparison of **Dimethyl Azelate** and its derivatives against other common plasticizers, offering researchers, scientists, and drug development professionals a detailed examination of performance metrics backed by experimental data. While direct comparative data for **Dimethyl Azelate** is limited in publicly available literature, this guide will utilize data for Di(2-ethylhexyl) Azelate (D2EHAz) as a representative of the azelate ester class, alongside information on other azelaic acid-based plasticizers, to provide a thorough analysis.

The performance of plasticizers is evaluated based on several key parameters, including their efficiency in imparting flexibility, their thermal stability, resistance to migration, and the resulting mechanical properties of the plasticized PVC. This guide will delve into these aspects, presenting quantitative data in accessible tables and detailing the experimental protocols for robust evaluation.

## Quantitative Performance Comparison

The efficacy of a plasticizer is determined by its ability to enhance the flexibility of PVC, which is often quantified by changes in mechanical and thermal properties. The following tables

summarize the performance of azelate-based plasticizers in comparison to conventional and other bio-based alternatives.

Table 1: Mechanical Properties of Plasticized PVC

Plasticizer	Tensile Strength (MPa)	Elongation at Break (%)	100% Modulus (MPa)	Shore A Hardness
Di(2-ethylhexyl) Azelate (D2EHAz)	~18 - 22	~350 - 400	~8 - 10	~80 - 85
Azelaic Acid Copolyester (PHMAZ-45)	11.2	908.4	Not Reported	Not Reported
Diethyl Phthalate (DOP)	~15 - 20	~300 - 350	~9 - 12	~80 - 90
Diethyl Terephthalate (DOTP)	~20 - 25	~300 - 350	~10 - 14	~85 - 95
Tributyl Citrate (TBC)	~20 - 24	~320 - 380	~9 - 11	~82 - 88
Di-isononyl Phthalate (DINP)	~18 - 23	~320 - 380	~9 - 13	~85 - 93

Note: Values are typical ranges compiled from various studies and can vary based on the specific formulation and testing conditions.

Table 2: Thermal and Migration Properties of Plasticized PVC

Plasticizer	Glass Transition Temp. (°C)	5% Weight Loss Temp. (°C)	Migration Rate (Weight Loss %)
Di(2-ethylhexyl) Azelate (D2EHAz)	~ -40 to -50	~280 - 300	Low to Moderate
Azelaic Acid Copolyester (PHMAZ-45)	~ -35	>270	Very Low
Diethyl Phthalate (DOP)	~ -40 to -50	~250 - 280	High
Diethyl Terephthalate (DOTP)	~ -35 to -45	~280 - 310	Low
Tributyl Citrate (TBC)	~ -25 to -35	~240 - 260	Moderate
Di-isononyl Phthalate (DINP)	~ -40 to -50	~270 - 290	Moderate

Note: Migration rates are qualitative summaries; specific values depend heavily on the extraction solvent and test duration.

## Experimental Protocols

To ensure the reproducibility and validity of performance data, standardized experimental protocols are essential. The following sections detail the methodologies for key performance evaluation of plasticizers in PVC.

### Sample Preparation

A consistent sample preparation method is the foundation for comparable results.

- **Compounding:** The PVC resin, plasticizer, heat stabilizer (e.g., zinc stearate), and any other additives are weighed to the desired parts per hundred resin (phr).
- **Mixing:** The components are typically mixed in a two-roll mill at a temperature of 160-170°C until a homogeneous sheet is formed.

- **Molding:** The compounded sheet is then compression molded into plaques of a specified thickness at 170-180°C for 5-10 minutes under pressure.
- **Conditioning:** The molded sheets are conditioned at a standard temperature and humidity (e.g., 23°C and 50% relative humidity) for at least 24 hours before testing.

## Mechanical Properties Testing (ASTM D638)

This test determines the tensile properties of the plasticized PVC.

- **Specimen Preparation:** Dumbbell-shaped specimens are cut from the conditioned sheets according to ASTM D638 specifications.
- **Testing:** A universal testing machine is used to apply a tensile load to the specimen at a constant crosshead speed (e.g., 50 mm/min) until it fractures.
- **Data Analysis:** The tensile strength (at break), elongation at break, and modulus of elasticity are calculated from the stress-strain curve.

## Thermal Analysis: Differential Scanning Calorimetry (DSC) (ASTM D3418)

DSC is used to determine the glass transition temperature ( $T_g$ ), a key indicator of plasticizer efficiency.

- **Sample Preparation:** A small sample (5-10 mg) is hermetically sealed in an aluminum pan.
- **Thermal Cycling:** The sample is subjected to a controlled temperature program, typically involving a heating-cooling-heating cycle to erase thermal history and obtain a clear glass transition.
- **Data Analysis:** The  $T_g$  is determined from the midpoint of the step change in the heat flow curve during the second heating scan.

## Thermal Stability: Thermogravimetric Analysis (TGA) (ASTM E1131)

TGA is employed to assess the thermal stability of the plasticized PVC.

- **Sample Preparation:** A small sample (10-20 mg) is placed in a TGA pan.
- **Heating Program:** The sample is heated at a constant rate (e.g., 10°C/min) in a controlled atmosphere (e.g., nitrogen or air).
- **Data Analysis:** The temperature at which a certain percentage of weight loss occurs (e.g., 5%) is determined from the TGA curve, indicating the onset of thermal degradation.

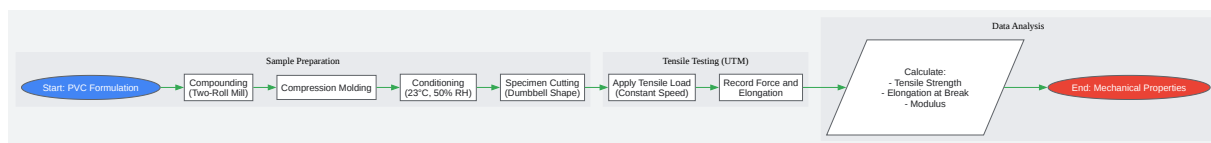
## Plasticizer Migration Testing (ASTM D1203)

This method evaluates the loss of plasticizer from the PVC matrix.

- **Sample Preparation:** A circular disc of a specified diameter is cut from the plasticized PVC sheet and its initial weight is recorded.
- **Exposure:** The disc is placed between two sheets of activated carbon in a wire mesh cage.
- **Heating:** The assembly is placed in an oven at a specified temperature (e.g., 70°C) for a set duration (e.g., 24 hours).
- **Data Analysis:** The disc is reweighed after cooling, and the percentage of weight loss is calculated, which corresponds to the amount of migrated plasticizer.

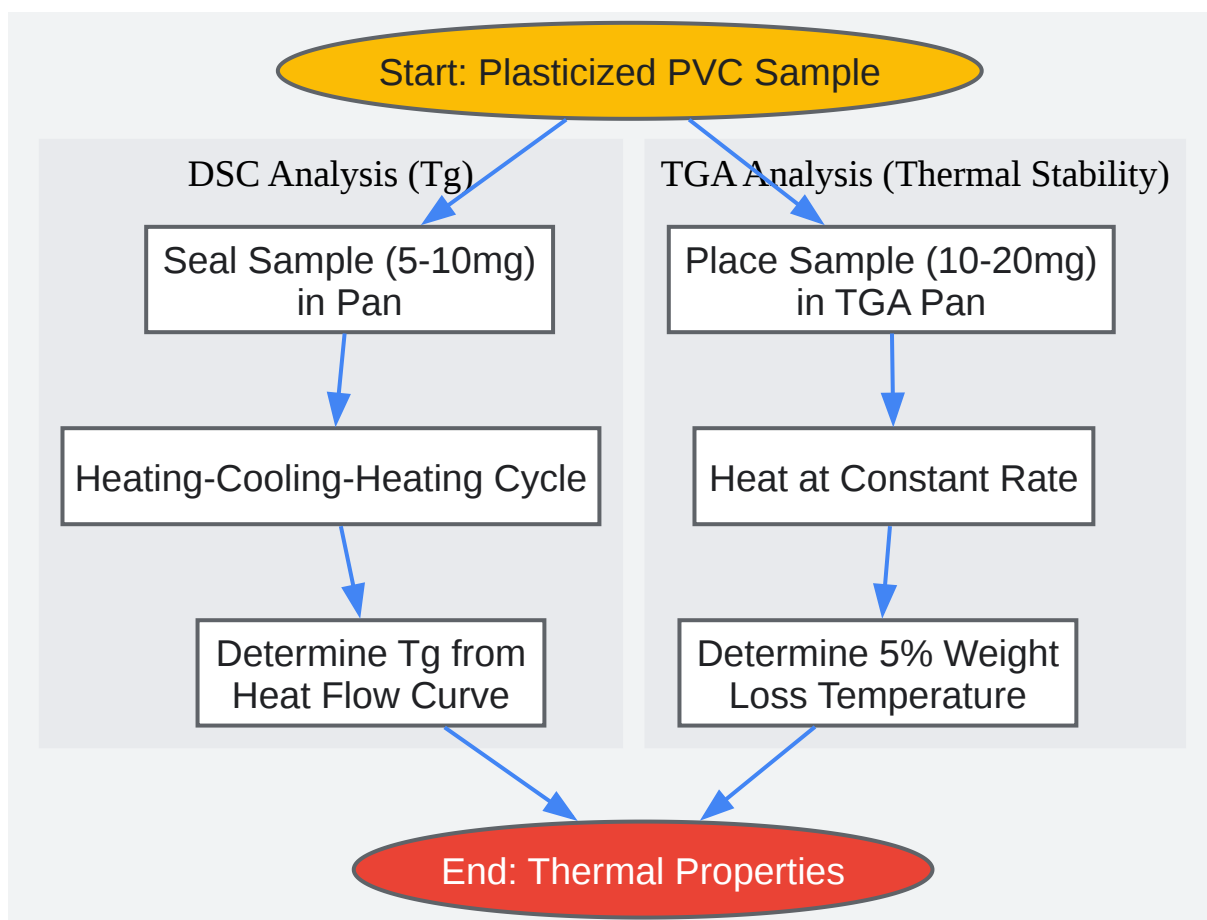
## Visualizing Experimental Workflows and Relationships

The following diagrams, created using Graphviz (DOT language), illustrate the experimental workflows and the logical relationships governing plasticizer performance.

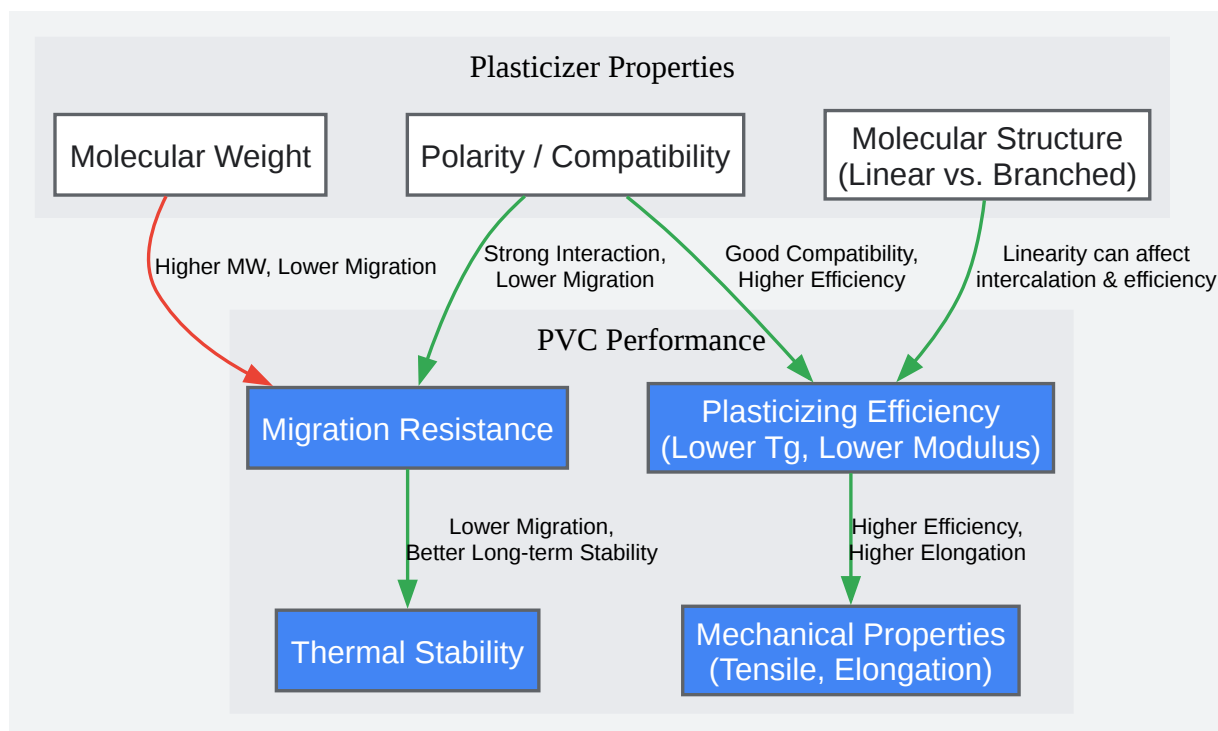


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*Experimental workflow for mechanical properties testing.*



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*Workflow for thermal analysis of plasticized PVC.*

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*Logical relationship between plasticizer properties and PVC performance.*

In conclusion, azelate-based plasticizers, represented here by Di(2-ethylhexyl) Azelate and azelaic acid copolyesters, demonstrate excellent performance characteristics for PVC applications. They offer high plasticizing efficiency, comparable to or exceeding that of traditional phthalates, leading to superior flexibility as indicated by high elongation at break values.[1][2] Furthermore, their thermal stability is robust, and they exhibit significantly lower migration potential, a critical advantage in applications with stringent safety requirements.[3] The use of bio-based azelaic acid also positions these plasticizers as more environmentally sustainable alternatives. The detailed experimental protocols and workflows provided in this guide offer a solid foundation for the systematic evaluation and comparison of these and other novel plasticizers in PVC formulations.

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## References

- 1. ukm.my [ukm.my]
- 2. Synthesis of azelaic acid copolyester plasticizers and their application in PVC - RSC Advances (RSC Publishing) DOI:10.1039/D4RA03174A [pubs.rsc.org]
- 3. Synthesis of azelaic acid copolyester plasticizers and their application in PVC - PMC [pmc.ncbi.nlm.nih.gov]
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